

Physical and chemical properties of Cobalt(II) acetate

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Compound of Interest

Compound Name: Cobalt(II) acetate

Cat. No.: B7801411

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An In-depth Technical Guide to the Physical and Chemical Properties of **Cobalt(II) Acetate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical and chemical properties of **Cobalt(II) acetate**, with a focus on its tetrahydrate form, which is the most common. It is intended to be a valuable resource for researchers, scientists, and professionals in drug development who utilize this compound in their work.

Physical Properties

Cobalt(II) acetate is typically encountered as a red-violet crystalline solid in its tetrahydrate form, while the anhydrous form appears as a pale pink powder.[1][2][3] It possesses a faint vinegar-like odor.[4]

Table 1: Quantitative Physical Properties of **Cobalt(II) Acetate**

Property	Value	Form	Citations
Molecular Weight	177.02 g/mol	Anhydrous	[2]
249.08 g/mol	Tetrahydrate	[5]	
Melting Point	298 °C (decomposes)	Anhydrous	[2][6]
140 °C	Tetrahydrate	[7]	
Density	1.705 g/cm ³	Tetrahydrate	[7]
Refractive Index (n _D)	1.542	Tetrahydrate	[7]
Magnetic Susceptibility (χ)	+11,000 x 10 ⁻⁶ cm ³ /mol	Tetrahydrate	[7]

Solubility

Cobalt(II) acetate tetrahydrate is readily soluble in water and also shows solubility in alcohols and dilute acids.[7][8] The solubility in water is significant, making it a versatile precursor for various applications.[2][9] Its solubility generally increases with temperature.[10]

Table 2: Solubility of **Cobalt(II) Acetate**

Solvent	Solubility	Temperature	Form	Citations
Water	380 g/L	20 °C	Tetrahydrate	[5]
Methanol	Soluble	Not Specified	Tetrahydrate	[7]
Ethanol	Miscible	Not Specified	Tetrahydrate	[11]
Dilute Acids	Soluble	Not Specified	Tetrahydrate	[7]
Pentyl Acetate	Soluble	Not Specified	Tetrahydrate	[7]

Chemical Properties and Reactivity

Synthesis

Cobalt(II) acetate is typically synthesized by the reaction of cobalt(II) oxide or cobalt(II) hydroxide with acetic acid.[7]

Reaction Scheme: $\text{CoO} + 2\text{CH}_3\text{COOH} + 3\text{H}_2\text{O} \rightarrow \text{Co}(\text{CH}_3\text{COO})_2 \cdot 4\text{H}_2\text{O}$

Thermal Decomposition

The thermal decomposition of **Cobalt(II) acetate** tetrahydrate is a multi-step process that is highly dependent on the atmosphere (e.g., nitrogen or air).[12] Under a nitrogen atmosphere, the tetrahydrate first dehydrates, then decomposes to form cobalt oxides such as CoO.[12][13] In the presence of air, the final product is typically Co₃O₄. [12]

Catalytic Activity

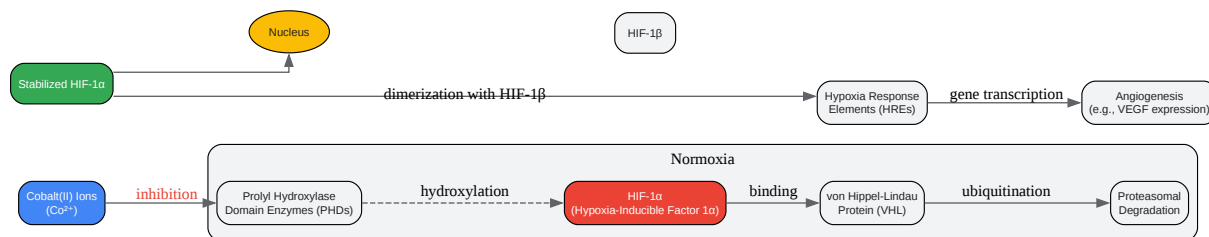
Cobalt(II) acetate is a well-known catalyst in various organic reactions, particularly oxidations. [3] It is used in the production of polyesters and as a drying agent for paints and varnishes.[3] Its catalytic activity stems from the ability of the cobalt ion to cycle between its +2 and +3 oxidation states.[1]

Role in Biological Systems and Drug Development

The biological effects of cobalt are primarily attributed to the cobalt ion (Co²⁺). Cobalt is an essential trace element as a component of vitamin B12 (cobalamin).[14][15] In the context of drug development, cobalt ions have garnered interest for their ability to mimic hypoxia and induce angiogenesis through the activation of Hypoxia-Inducible Factor (HIF).[16] This has potential applications in tissue regeneration and cancer therapy. Furthermore, cobalt ions can generate reactive oxygen species (ROS) through Fenton-like reactions, which can induce cellular stress and apoptosis, a mechanism explored in cancer research.[4][16]

Hypoxia Mimicking and Angiogenesis Signaling

The diagram below illustrates the simplified pathway by which cobalt ions can mimic a hypoxic state, leading to the stabilization of HIF-1α and subsequent promotion of angiogenesis.

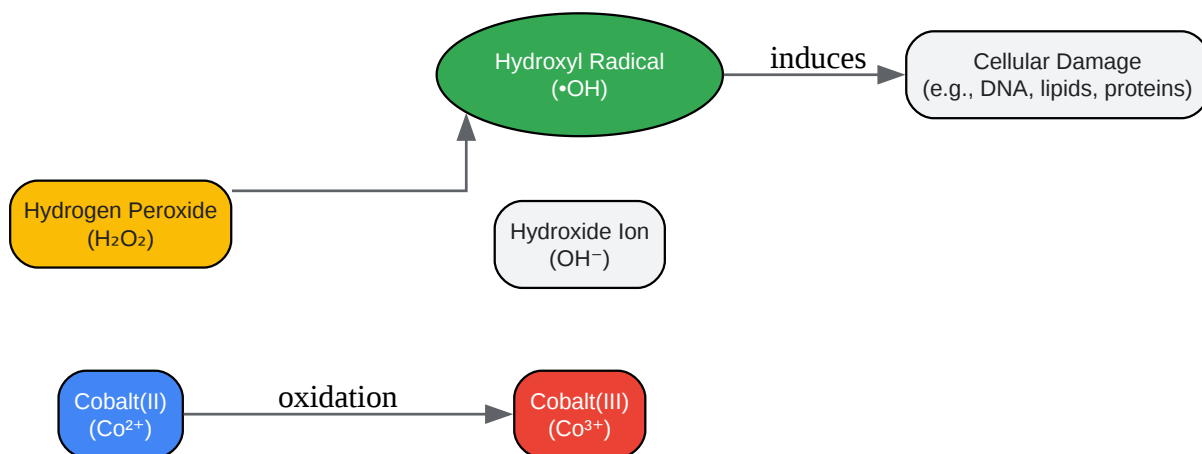


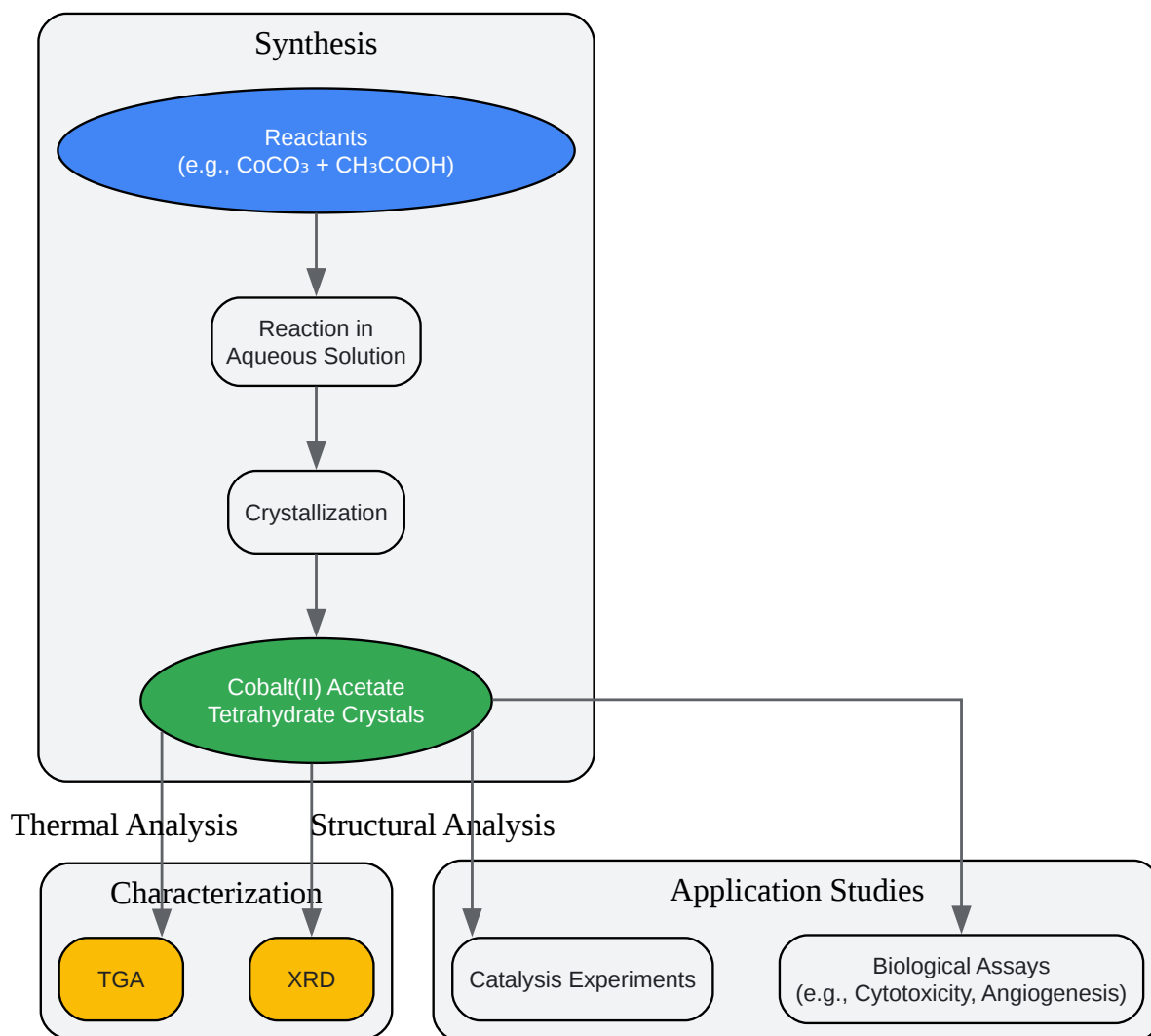
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Caption: Cobalt(II) ion-induced hypoxia-mimicking pathway leading to angiogenesis.

Reactive Oxygen Species (ROS) Generation

Cobalt(II) ions can participate in Fenton-like reactions, leading to the generation of ROS, which can induce oxidative stress and cellular damage.





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